

# Core Compound: 2-Fluoro-6-iodobenzoic Acid

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## Compound of Interest

Compound Name: *Ethyl 2-fluoro-6-iodobenzoate*

Cat. No.: *B1286850*

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2-Fluoro-6-iodobenzoic acid is a halogenated aromatic carboxylic acid that serves as a valuable intermediate in the synthesis of complex organic molecules.[\[1\]](#) Its structure, featuring a carboxylic acid group, a fluorine atom, and an iodine atom on a benzene ring, provides multiple reactive sites for various chemical transformations.[\[1\]](#)

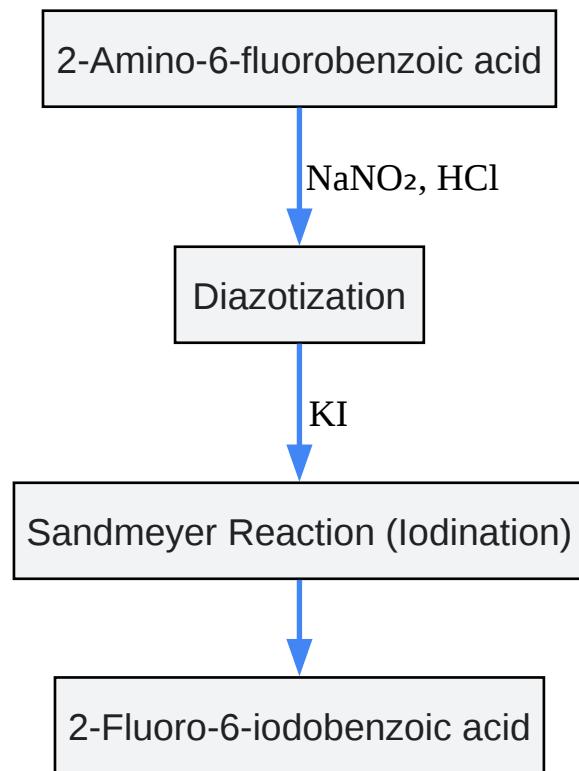
## Chemical and Physical Properties

A summary of the key chemical and physical properties of 2-fluoro-6-iodobenzoic acid is presented in the table below.

Property	Value	Reference
CAS Number	111771-08-5	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>7</sub> H <sub>4</sub> FO <sub>2</sub>	<a href="#">[3]</a>
Molecular Weight	266.01 g/mol	<a href="#">[3]</a>
Appearance	White to cream to yellow to pale brown powder	<a href="#">[2]</a>
Melting Point	121.5-130.5 °C	<a href="#">[2]</a>
Purity	≥97%	
Storage	4°C, protect from light	<a href="#">[3]</a>

## Synthesis of 2-Fluoro-6-iodobenzoic Acid

2-Fluoro-6-iodobenzoic acid can be synthesized from 2-amino-6-fluorobenzoic acid as a starting material. A general workflow for its synthesis is outlined below.



## Reaction

Dissolve 2-Fluoro-6-iodobenzoic acid in Ethanol

Add conc.  $\text{H}_2\text{SO}_4$

Reflux

Workup

Cool and Evaporate Ethanol

Dissolve in Dichloromethane

Wash with  $\text{NaHCO}_3$  and Brine

## Purification

Dry over  $\text{Na}_2\text{SO}_4$

Filter and Concentrate

Purify (Chromatography/Distillation)

Ethyl 2-fluoro-6-iodobenzoate

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## References

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- 2. 2-Fluoro-6-iodobenzoïque, 97 %, Thermo Scientific Chemicals 5 g | Buy Online [thermofisher.com]
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